

# A Comparative Guide to Best Practices in Grant and Manuscript Peer Review

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For researchers, scientists, and professionals in drug development, the peer review process is a critical gatekeeper for funding and publication. Understanding the nuances of peer review for both grant applications and manuscripts is essential for navigating the scientific landscape. This guide provides a comprehensive comparison of best practices for each, supported by experimental data and detailed methodologies, to illuminate the core principles and divergent expectations of these two pillars of scholarly communication.

The fundamental goal of peer review in both contexts is to ensure the quality, validity, and significance of the work.<sup>[1]</sup> However, the focus and criteria for evaluation differ significantly, reflecting the distinct purposes of grants (prospective funding for proposed research) and manuscripts (retrospective evaluation of completed research).<sup>[2]</sup>

## Core Principles and Best Practices: A Comparative Overview

While the specifics of evaluation differ, a set of core principles underpins ethical and effective peer review for both grants and manuscripts. These include ensuring reviewers possess the necessary expertise, maintain objectivity, provide constructive feedback, act in a timely manner, and uphold confidentiality.<sup>[3]</sup><sup>[4]</sup> The Committee on Publication Ethics (COPE) provides extensive guidelines that are widely adopted in scholarly publishing.<sup>[3]</sup>

Below is a comparative summary of the key areas of focus for reviewers of grants and manuscripts:

Feature	Grant Peer Review	Manuscript Peer Review
Primary Goal	To assess the potential impact and feasibility of proposed research to make funding decisions.[5]	To evaluate the scientific rigor, originality, and clarity of completed research for publication.[6]
Key Evaluation Criteria	Significance and innovation of the research question, soundness of the proposed methodology, qualifications and track record of the investigators, and the suitability of the research environment.[7]	Validity of the methodology, robustness and reproducibility of the results, clarity of presentation, and the overall contribution to the existing body of knowledge.[6]
Reviewer Role	To act as an advisor to the funding agency, evaluating the likelihood of a project's success and its potential return on investment.	To act as a gatekeeper for the scientific literature, ensuring the quality and integrity of published work.[8]
Confidentiality	Proposals are confidential documents. Reviewers must not use ideas or information for personal gain and must declare any conflicts of interest.[3]	Manuscripts are confidential. Reviewers must not share or discuss the work with others and must declare any competing interests.[3]
Constructiveness	Feedback should be detailed and constructive, offering suggestions for improvement even if the proposal is not recommended for funding.[9]	Criticism should be constructive and aimed at improving the manuscript, even if it is ultimately rejected. [10]
Timeliness	Adherence to deadlines is crucial for the timely allocation of research funds.[11]	Prompt review is essential to ensure the timely dissemination of research findings.[3]

## Quantitative Comparison of Peer Review Models

The effectiveness of different peer review models is a subject of ongoing research. Below are summaries of quantitative data from studies comparing various approaches for both grant and manuscript review.

### Grant Peer Review:

Table 1: Comparison of Grant Peer Review Interventions

Intervention	Metric	Result	Source
Reviewer Training	Inter-reviewer agreement (Change in agreement)	Little to no effect (MD 0.18, 95% CI -0.14 to 0.50)	[4]
Ranking vs. Rating	Reliability (Intraclass Correlation Coefficient)	Ranking is more reliable than rating.	[12]
Ranking vs. Rating	Bias against early-career investigators	Both methods penalized early-career applicants.	[12]
Ranking vs. Rating	Gender Bias (for applicants with lower H-index)	Evident in rating, but not in ranking.	[12]

### Manuscript Peer Review:

Table 2: Comparison of Manuscript Peer Review Models

Peer Review Model	Metric	Result	Source
Reviewer Training	Error Detection (out of 9)	Trained reviewers identified slightly more errors (MD 0.55, 95% CI 0.20 to 0.90).	[3][5]
Reviewer Training	Assessment of Review Quality	Little to no effect (SMD 0.13, 95% CI -0.07 to 0.33).	[3][5]
Single-Blind vs. Double-Blind	Rejection Rate	Higher for double-blind (70%) vs. single-blind (50%) in one study.	[13][14]
Single-Blind vs. Double-Blind	Bias towards famous authors & top institutions	Single-blind review confers a significant advantage.	[11]
Open Peer Review (optional)	Reviewer Participation (signed reviews)	Approximately 43.23% of all reviews were signed in a study of PeerJ.	[15]

## Experimental Protocols

The following sections detail the typical methodologies employed in studies designed to evaluate the effectiveness of different peer review practices.

### Randomized Controlled Trials (RCTs) of Reviewer Training

The Cochrane review on reviewer training synthesized evidence from randomized controlled trials (RCTs).[16][17] A typical experimental protocol for such a study is as follows:

- **Participants:** A cohort of peer reviewers (for either grants or manuscripts) is recruited.

- **Randomization:** Participants are randomly assigned to either an intervention group or a control group.
- **Intervention:** The intervention group receives a specific training module (e.g., a workshop, online course, or written guidelines) on how to conduct a peer review. The control group receives no training or the standard, minimal instructions.
- **Assessment:** Both groups are asked to review one or more sample grants or manuscripts. In some studies, these samples have intentionally introduced errors.
- **Outcome Measures:** The quality of the reviews is assessed using predefined metrics, such as:
  - The number of identified errors.
  - Scores on a validated instrument for assessing review quality.
  - Inter-reviewer agreement (the level of consistency between different reviewers of the same item).
- **Statistical Analysis:** The outcomes for the intervention and control groups are statistically compared to determine the effect of the training.

## Studies Comparing Blinding in Manuscript Peer Review

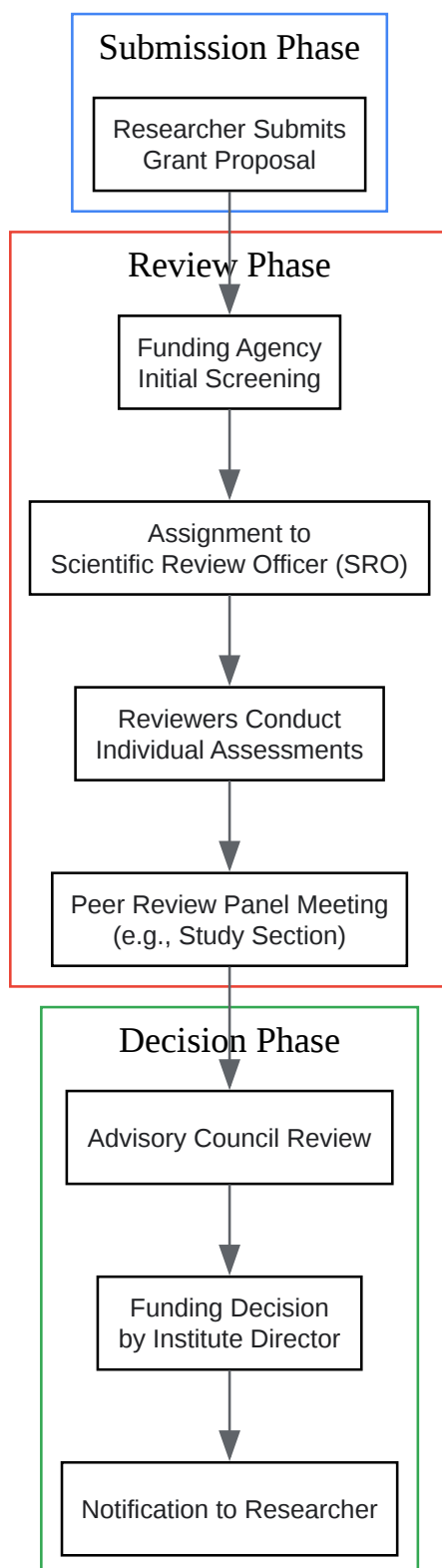
Studies comparing single-blind versus double-blind peer review often employ a controlled experimental design:

- **Manuscript Selection:** A set of manuscripts submitted to a journal or conference is used for the study.
- **Reviewer Assignment:** Each manuscript is randomly assigned to be reviewed under either single-blind or double-blind conditions.
- **Blinding Procedure:**
  - **Single-Blind:** Reviewers are aware of the authors' identities and affiliations.

- Double-Blind: All identifying information about the authors is removed from the manuscript before it is sent to the reviewers.
- Data Collection: The recommendations of the reviewers (accept, reject, revise) and any textual comments are collected. Information about the authors (e.g., fame, institution prestige) and reviewers is also recorded.
- Outcome Measures:
  - Acceptance/rejection rates for each condition.
  - Evidence of bias, such as a correlation between reviewer recommendations and author characteristics (e.g., gender, country of origin, institutional prestige).
- Statistical Analysis: Statistical tests are used to compare the outcomes between the single-blind and double-blind groups to identify any significant differences.[\[11\]](#)

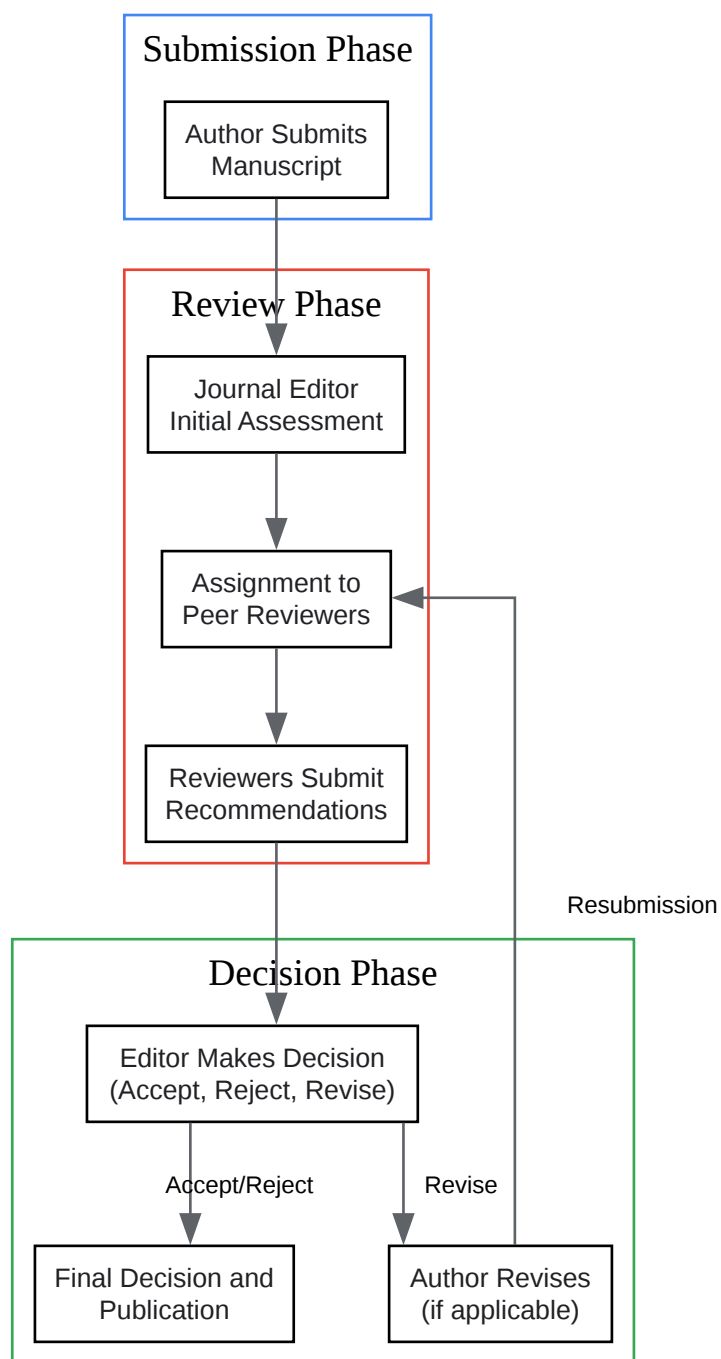
## Visualizing Peer Review Workflows

The following diagrams, created using the DOT language, illustrate the typical workflows for grant and manuscript peer review, as well as the logical relationship in a comparative study of blinding.



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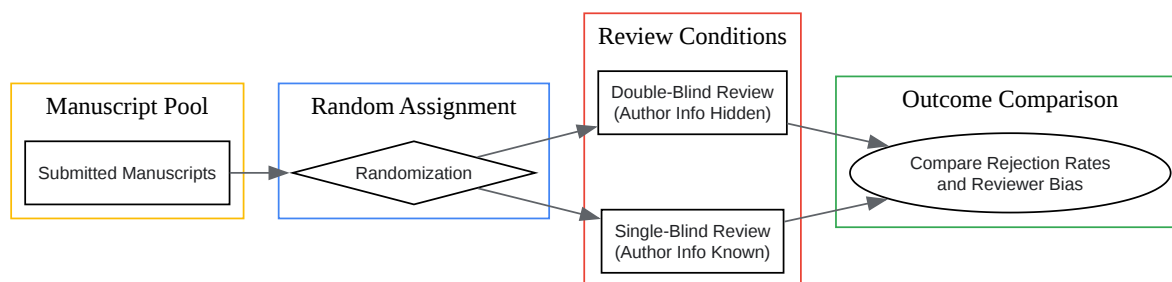
### Grant Peer Review Workflow



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### Manuscript Peer Review Workflow





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### Logic of a Blinding Comparison Study

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- To cite this document: BenchChem. [A Comparative Guide to Best Practices in Grant and Manuscript Peer Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207598#best-practices-for-peer-review-of-grants-and-manuscripts]

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